

Application Notes and Protocols for Intraperitoneal Injection of GSK864

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: GSK864
Cat. No.: B15615485

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

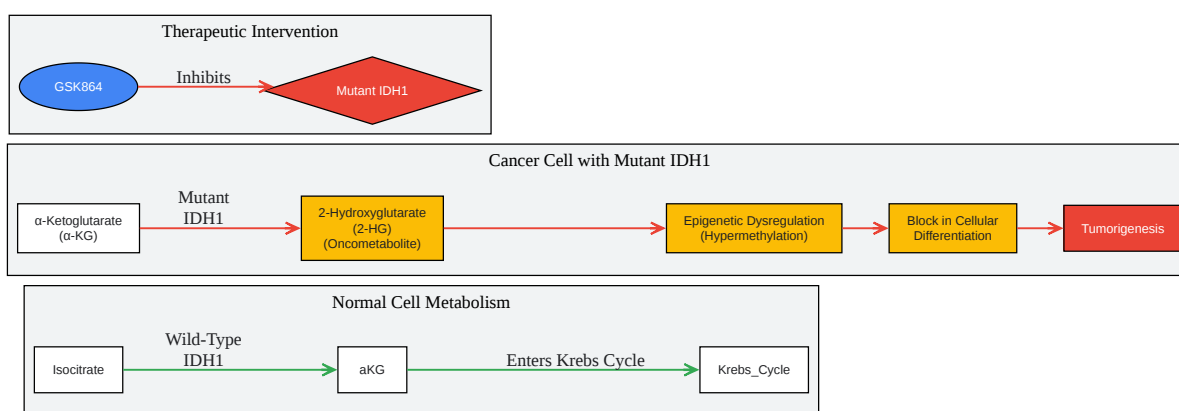
These application notes provide a comprehensive overview and detailed protocols for the preparation and intraperitoneal (IP) administration of **GSK864**, a potent and selective inhibitor of mutant isocitrate dehydrogenase 1 (IDH1).

Introduction

GSK864 is a small molecule inhibitor targeting specific mutations in the isocitrate dehydrogenase 1 (IDH1) enzyme, particularly the R132C, R132H, and R132G variants.[1][2][3][4] These mutations are frequently observed in various cancers, including acute myeloid leukemia (AML) and gliomas.[5][6] Mutant IDH1 gains a neomorphic function, catalyzing the reduction of α -ketoglutarate (α -KG) to the oncometabolite D-2-hydroxyglutarate (2-HG).[5][6] The accumulation of 2-HG disrupts epigenetic regulation and cellular differentiation, contributing to tumorigenesis.[6] **GSK864** allosterically inhibits mutant IDH1, leading to a reduction in 2-HG levels and has been shown to induce differentiation in cancer cells.[7]

Mechanism of Action: Inhibition of Mutant IDH1 Signaling

GSK864 functions by binding to an allosteric site on the mutant IDH1 enzyme, locking it in an inactive conformation.[5] This prevents the catalytic conversion of α -KG to 2-HG. The subsequent decrease in intracellular 2-HG levels alleviates the inhibition of α -KG-dependent dioxygenases, such as TET enzymes, which are involved in DNA and histone demethylation. This can lead to a reversal of the hypermethylation phenotype and promote cellular differentiation.[5]



[Click to download full resolution via product page](#)

Caption: Mechanism of action of **GSK864** in inhibiting mutant IDH1.

Quantitative Data

The following tables summarize key quantitative data for **GSK864**.

Table 1: In Vitro Inhibitory Activity of **GSK864**

Target	IC50 Value	Cell Line/Assay	Reference
IDH1 (R132C)	8.8 nM	Biochemical Assay	[1][2][3]
IDH1 (R132H)	15.2 nM	Biochemical Assay	[1][2][3]
IDH1 (R132G)	16.6 nM	Biochemical Assay	[1][2]
2-HG Production	320 nM (EC50)	HT1080 Fibrosarcoma Cells (R132C)	[1][5][8]

Table 2: Solubility and In Vivo Dosing Information for **GSK864**

Parameter	Value	Details	Reference
Solubility			
DMSO	100 mg/mL (179.02 mM)	Requires sonication	[1][3][8]
In Vivo Formulation 1			
Components	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	Clear solution	[1]
Solubility in Formulation 1	≥ 2.5 mg/mL (4.48 mM)	-	[1]
In Vivo Formulation 2			
Components	Propylene Glycol:DMSO:PEG400:H2O (16.7:3.3:40:40)	-	[1][5]
In Vivo Administration			
Route	Intraperitoneal (IP)	-	[1][5]
Dose (Example)	150 mg/kg or 213 mg/kg	In mice	[1][5]
Vehicle Volume	10 mL/kg	In mice	[1]

Experimental Protocols

Protocol 1: Preparation of GSK864 Formulation (DMSO/PEG300/Tween-80/Saline)

This protocol describes the preparation of a clear solution of **GSK864** suitable for intraperitoneal injection.

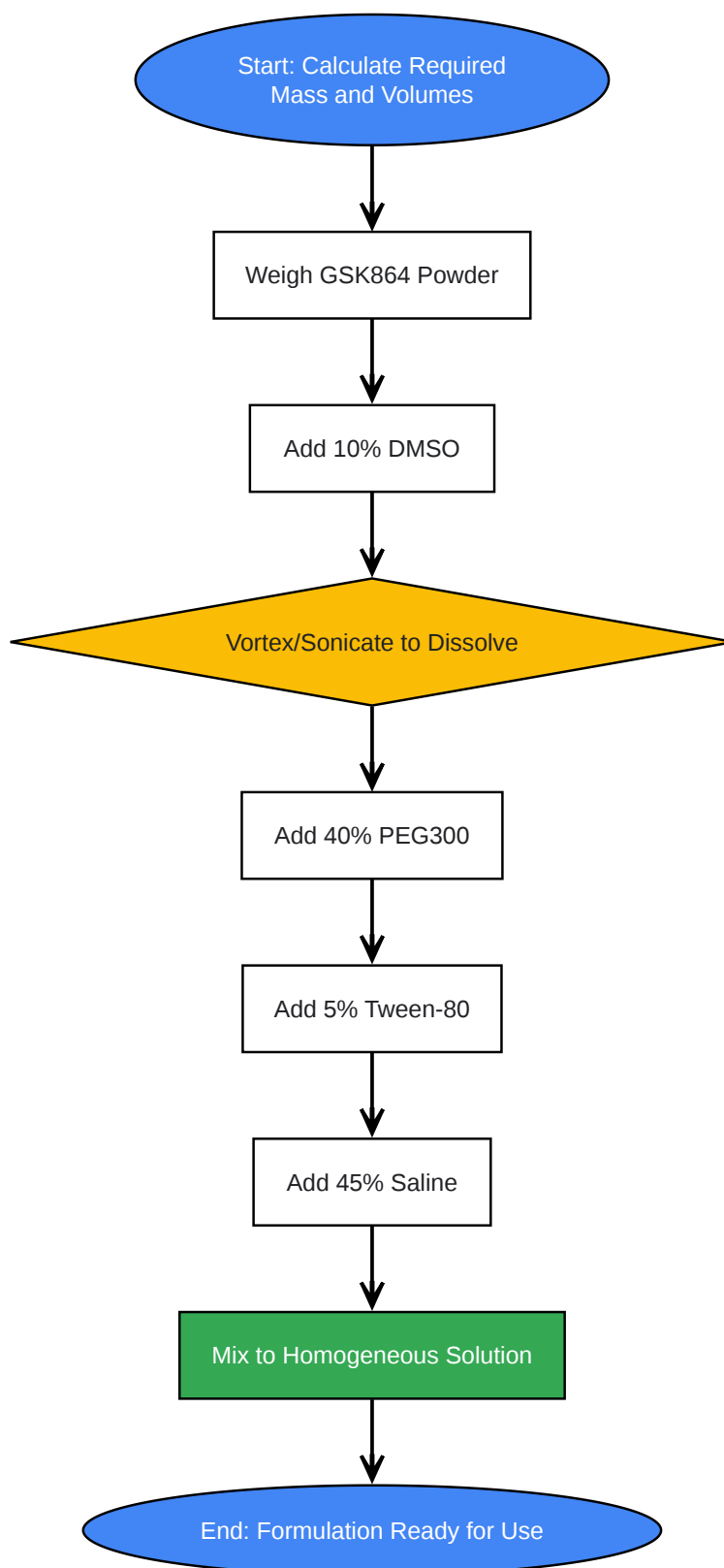
Materials:

- **GSK864** powder
- Dimethyl sulfoxide (DMSO), sterile
- Polyethylene glycol 300 (PEG300), sterile
- Tween-80, sterile
- Saline (0.9% NaCl), sterile
- Sterile conical tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Calculate Required Amounts:** Determine the total volume of the formulation needed based on the number of animals and the dosing volume (e.g., 10 mL/kg). Calculate the required mass of **GSK864** to achieve the desired final concentration (e.g., 2.5 mg/mL).
- **Prepare Solvents:** In a sterile conical tube, add the required volumes of each solvent in the following order:
 - 10% of the final volume with DMSO.
 - 40% of the final volume with PEG300.
 - 5% of the final volume with Tween-80.
 - 45% of the final volume with Saline.
- **Dissolve GSK864:**
 - Add the pre-weighed **GSK864** powder to the DMSO. Vortex thoroughly until the powder is completely dissolved. Gentle warming or sonication can be used to aid dissolution.
 - Add the PEG300 to the **GSK864**/DMSO solution and mix thoroughly.

- Add the Tween-80 and mix until the solution is homogeneous.
- Finally, add the saline to reach the final volume and mix thoroughly.
- Final Check: The final solution should be clear. If any precipitation is observed, sonication or gentle warming may be required. Allow the solution to return to room temperature before injection.



[Click to download full resolution via product page](#)

Caption: Logical workflow for preparing the **GSK864** formulation.

Protocol 2: Intraperitoneal Injection Procedure in Mice

This protocol provides a step-by-step guide for the safe and effective intraperitoneal administration of the prepared **GSK864** solution to mice.

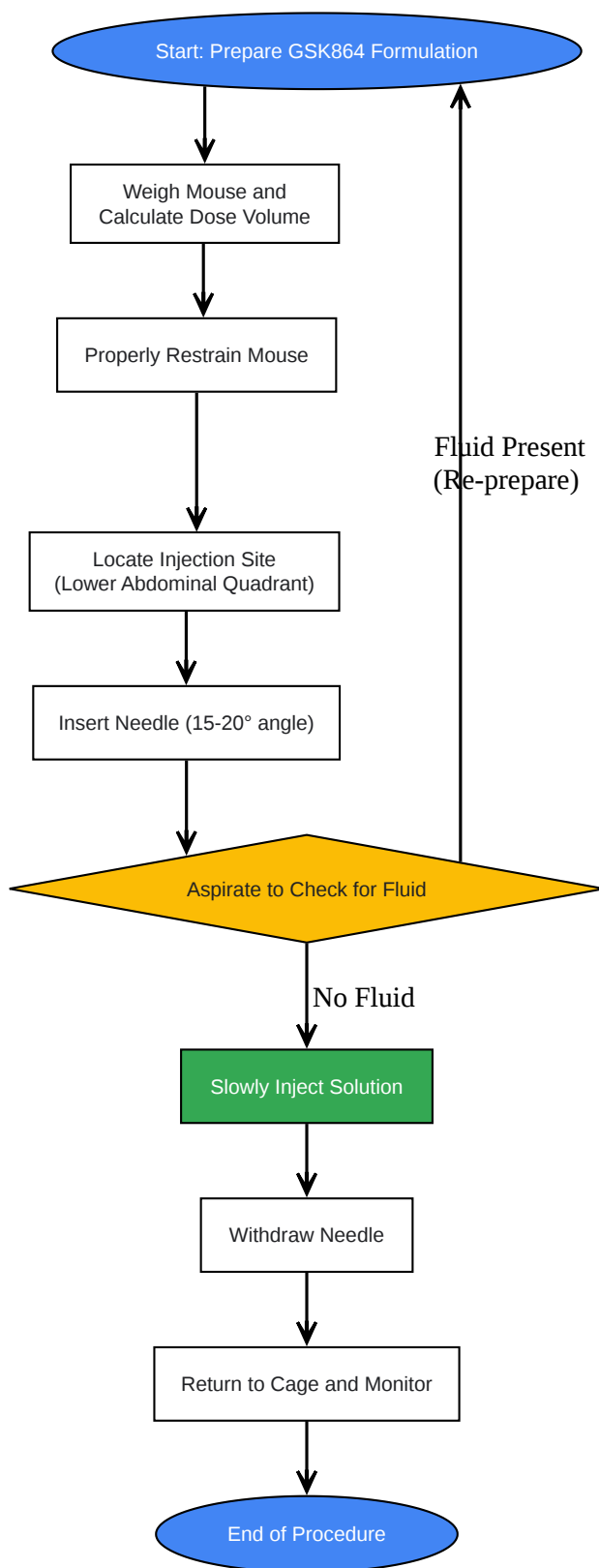
Materials:

- Prepared **GSK864** formulation
- Sterile 1 mL syringes with 25-27 gauge needles
- Mouse restraint device (optional)
- 70% ethanol for disinfection

Procedure:

- Animal Preparation:
 - Weigh the mouse to calculate the precise injection volume based on its body weight and the desired dose.
 - Properly restrain the mouse to expose the abdomen. Ensure the grip is firm but does not impede breathing.
- Injection Site:
 - The preferred injection site is the lower right or left quadrant of the abdomen to avoid injuring the bladder or cecum.
 - Wipe the injection site with 70% ethanol.
- Injection:
 - Hold the syringe with the needle bevel facing up.
 - Insert the needle at a 15-20 degree angle into the peritoneal cavity.

- Gently aspirate by pulling back the plunger to ensure no fluid (blood or urine) is drawn. If fluid enters the syringe, discard it and prepare a new injection.
- If no fluid is aspirated, slowly and steadily inject the solution.
- Post-Injection Monitoring:
 - Carefully withdraw the needle and return the mouse to its cage.
 - Monitor the animal for any immediate adverse reactions and continue to observe according to the experimental plan.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for intraperitoneal injection in mice.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- [2. GSK864 | IDH1 inhibitor | Probechem Biochemicals](#) [probechem.com]
- [3. selleckchem.com](https://www.selleckchem.com) [selleckchem.com]
- [4. Isocitrate Dehydrogenase \(IDH\) | TargetMol](#) [targetmol.com]
- [5. Novel IDH1 Mutant Inhibitors for Treatment of Acute Myeloid Leukemia - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [6. Assessing inhibitors of mutant isocitrate dehydrogenase using a suite of pre-clinical discovery assays - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [7. caymanchem.com](https://www.caymanchem.com) [caymanchem.com]
- [8. GSK864 | TargetMol](#) [targetmol.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Intraperitoneal Injection of GSK864]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15615485/docs#application-notes-and-protocols-for-intraperitoneal-injection-of-gsk864\]](https://www.benchchem.com/product/b15615485/docs#application-notes-and-protocols-for-intraperitoneal-injection-of-gsk864)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)